

Essential Guide to the Safe Disposal of H-Asp(OcHx)-OH

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Compound of Interest

Compound Name: H-Asp(OcHx)-OH

Cat. No.: B612983

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **H-Asp(OcHx)-OH** (L-Aspartic acid 4-cyclohexyl ester), a key reagent in peptide synthesis. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Physicochemical Properties of H-Asp(OcHx)-OH

A clear understanding of the chemical's properties is the first step toward safe handling and disposal. The following table summarizes the key physicochemical data for **H-Asp(OcHx)-OH**.

Property	Value
Chemical Name	L-Aspartic acid 4-cyclohexyl ester
CAS Number	112259-66-2[1]
Molecular Formula	C ₁₀ H ₁₇ NO ₄ [1]
Molecular Weight	215.3 g/mol [1]
Appearance	White to off-white powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

Health and Safety Information

While specific toxicity data for **H-Asp(OcHx)-OH** is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals. The safety data sheet for the similar compound Boc-Asp(OcHx)-OH indicates that it is a combustible solid.

Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn.
- **Respiratory Protection:** In case of dust formation, a certified respirator (e.g., N95) is recommended.
- **Skin and Body Protection:** A lab coat or other protective clothing is essential.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **H-Asp(OcHx)-OH**. This procedure is based on general best practices for chemical waste management due to the absence of specific regulatory guidelines for this compound.

1. Waste Identification and Segregation:

- **Unused or Expired H-Asp(OcHx)-OH:** This should be treated as chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **H-Asp(OcHx)-OH**, such as weigh boats, filter paper, gloves, and empty containers, must also be disposed of as chemical waste.

2. Containment and Labeling:

- All waste materials should be collected in a designated, leak-proof, and clearly labeled waste container.
- The label should include:

- The full chemical name: "**H-Asp(OcHx)-OH**" or "L-Aspartic acid 4-cyclohexyl ester"
- The words "Hazardous Waste"
- The date of accumulation
- The name of the generating laboratory or researcher

3. Storage:

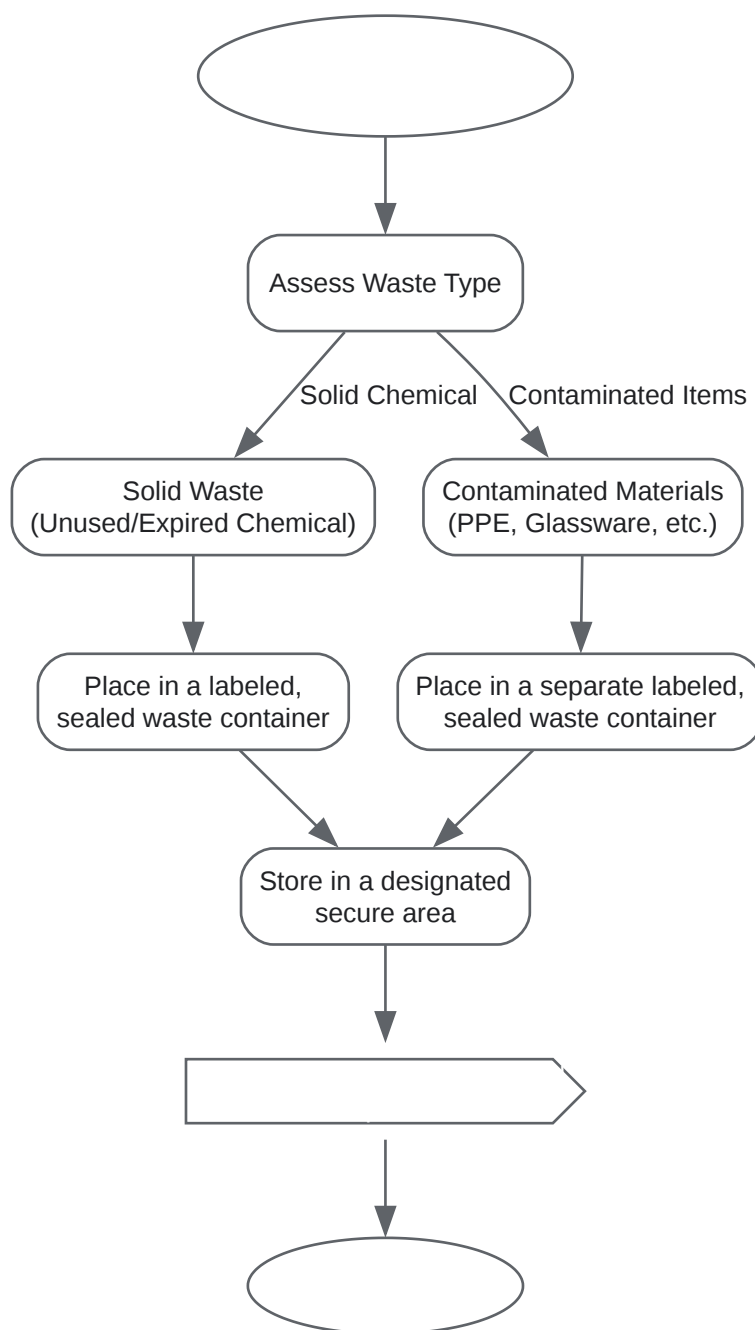
- The waste container should be kept closed at all times, except when adding waste.
- Store the container in a designated, well-ventilated, and secure area, away from incompatible materials.

4. Final Disposal:

- Crucially, do not dispose of **H-Asp(OcHx)-OH** down the drain or in regular trash.
- The recommended and safest method of disposal is to contact a licensed professional waste disposal service. These services are equipped to handle and dispose of chemical waste in accordance with federal, state, and local environmental regulations.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **H-Asp(OcHx)-OH**.



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Figure 1: Disposal workflow for **H-Asp(OcHx)-OH**.

Disclaimer: This information is intended as a guide and does not supersede institutional or regulatory requirements. Always consult your institution's Environmental Health and Safety (EHS) department and the relevant Safety Data Sheet (SDS) for specific guidance.

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References

- 1. peptide.com [peptide.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of H-Asp(OcHx)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612983#h-asp-ochx-oh-proper-disposal-procedures\]](https://www.benchchem.com/product/b612983#h-asp-ochx-oh-proper-disposal-procedures)

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